

Molecular formula and weight of 1-Pentamine, 5-(triethoxysilyl)-

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Compound of Interest

Compound Name: 1-Pentamine, 5-(triethoxysilyl)-

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In-Depth Technical Guide: 1-Pentamine, 5-(triethoxysilyl)-

For Researchers, Scientists, and Drug Development Professionals

Core Molecular and Physicochemical Properties

1-Pentamine, 5-(triethoxysilyl)- is a bifunctional organosilane that is gaining significant interest in the fields of materials science and drug delivery. Its unique structure, featuring a primary amine and a hydrolyzable triethoxysilyl group, allows it to act as a versatile molecular bridge between organic and inorganic materials. This property is particularly valuable for the surface functionalization of nanoparticles and other substrates to enhance their biocompatibility and drug-loading capacity.

The fundamental physicochemical properties of **1-Pentamine, 5-(triethoxysilyl)-** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₇ NO ₃ Si	[1][2][3]
Molecular Weight	249.42 g/mol	[1][3]
CAS Number	1067-48-7	[1][3]

Experimental Protocols: Surface Functionalization of Silica Nanoparticles

The primary application of **1-Pentanamine, 5-(triethoxysilyl)-** in a research and drug development context is the surface modification of substrates, most notably silica nanoparticles (SNPs). The following protocols are adapted from established methods for aminosilane functionalization and can be specifically applied to **1-Pentanamine, 5-(triethoxysilyl)-**.

Synthesis of Silica Nanoparticles (Stöber Method)

A common prerequisite for surface functionalization is the synthesis of the nanoparticles themselves. The Stöber method is a widely used technique for producing monodisperse silica nanoparticles.

Materials:

- Tetraethyl orthosilicate (TEOS)
- Ethanol (anhydrous)
- Aqueous ammonium hydroxide solution (28-30%)
- Deionized water

Procedure:

- In a flask, prepare a solution of ethanol and deionized water.
- Add aqueous ammonium hydroxide to the solution and stir to ensure homogeneity.
- Add TEOS to the stirred solution.
- Continue stirring the reaction mixture for a set duration (e.g., 12 hours) at room temperature to allow for the hydrolysis and condensation of TEOS, leading to the formation of silica nanoparticles.
- Isolate the silica nanoparticles by centrifugation.

- Wash the nanoparticles repeatedly with ethanol and deionized water to remove unreacted reagents.
- Resuspend the purified silica nanoparticles in ethanol for subsequent functionalization.

Amine Functionalization with **1-Pentanamine, 5-(triethoxysilyl)-**

This protocol details the covalent attachment of **1-Pentanamine, 5-(triethoxysilyl)-** to the surface of silica nanoparticles.

Materials:

- Silica nanoparticles suspended in ethanol
- **1-Pentanamine, 5-(triethoxysilyl)-**
- Toluene (anhydrous)

Procedure:

- Disperse the synthesized silica nanoparticles in anhydrous toluene.
- Add **1-Pentanamine, 5-(triethoxysilyl)-** to the nanoparticle suspension. The amount added will depend on the desired surface coverage.
- Reflux the mixture under an inert atmosphere (e.g., nitrogen or argon) for several hours (e.g., 8-12 hours) with continuous stirring. This promotes the hydrolysis of the triethoxysilyl groups and their condensation with the silanol groups on the silica surface.
- After the reaction, allow the mixture to cool to room temperature.
- Collect the functionalized nanoparticles by centrifugation.
- Wash the nanoparticles thoroughly with toluene and ethanol to remove any unreacted silane.
- Dry the amine-functionalized silica nanoparticles under vacuum.

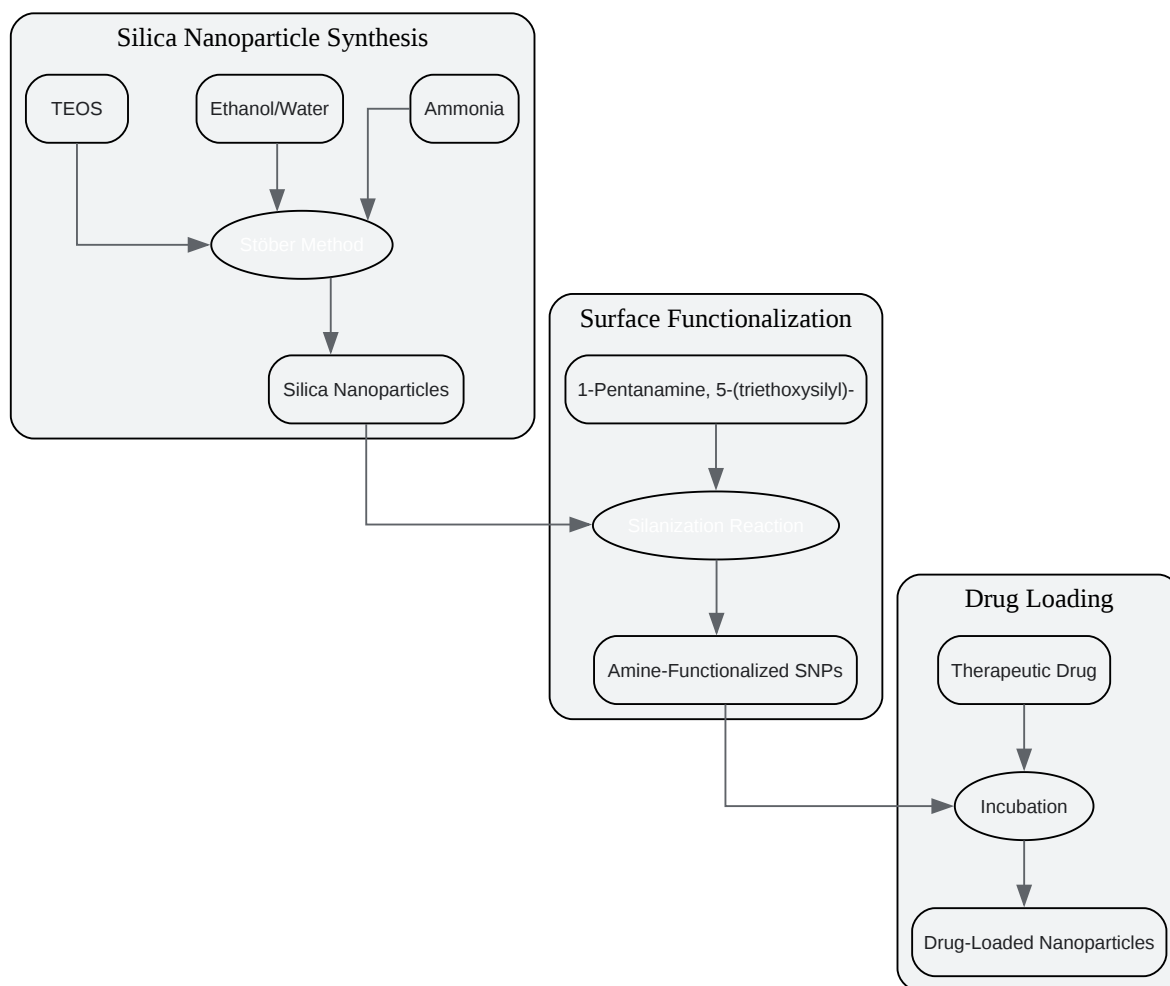
Data Presentation: Quantitative Analysis of Functionalized Nanoparticles

The successful functionalization of nanoparticles with **1-Pentanamine, 5-(triethoxysilyl)-** can be quantified and characterized using various analytical techniques. The following table presents typical quantitative data that can be obtained.

Parameter	Typical Values for Amine-Functionalized SNPs	Analytical Technique(s)
Zeta Potential	+20 to +40 mV	Dynamic Light Scattering (DLS)
Particle Size (Hydrodynamic Diameter)	Increase of 5-20 nm post-functionalization	Dynamic Light Scattering (DLS)
Surface Amine Density	0.5 - 2.0 amines/nm ²	Titration, XPS, TGA
Drug Loading Capacity (e.g., Doxorubicin)	5-15% (w/w)	UV-Vis Spectroscopy, HPLC

Logical Workflow and Signaling Pathway Diagrams Experimental Workflow for Nanoparticle Functionalization and Drug Loading

The following diagram illustrates the sequential steps involved in the synthesis of amine-functionalized silica nanoparticles and their subsequent loading with a therapeutic agent.

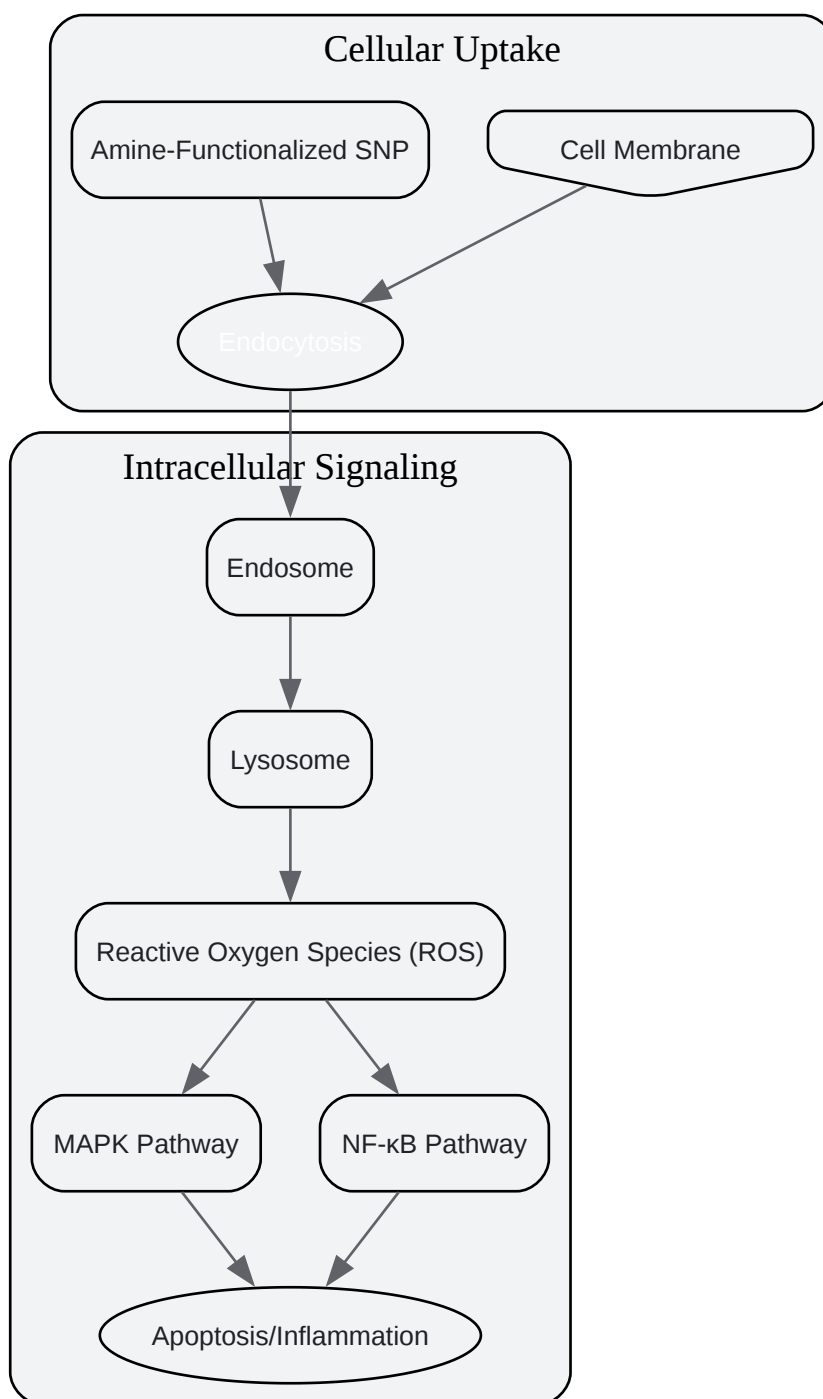


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Caption: Workflow for synthesis and drug loading of functionalized nanoparticles.

Hypothetical Signaling Pathway Modulation by Amine-Functionalized Nanoparticles

While specific signaling pathways directly modulated by **1-Pentanamine, 5-(triethoxysilyl)-** functionalized nanoparticles are still under active investigation, it is hypothesized that their interaction with cells could influence pathways commonly affected by nanoparticle uptake. The positive surface charge imparted by the amine functionalization can enhance cellular uptake, potentially leading to interactions with intracellular signaling cascades. The diagram below illustrates a potential mechanism of action.



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Caption: Potential signaling pathway modulation by amine-functionalized SNPs.

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